

Technical Guide: N,N-Dimethylsulfamide-d6 for Analytical Applications

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Compound of Interest		
Compound Name:	N,N-Dimethylsulfamide-d6	
Cat. No.:	B563673	Get Quote

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the procurement and application of **N,N-Dimethylsulfamide-d6**. This deuterated internal standard is critical for the accurate quantification of its non-labeled counterpart, N,N-Dimethylsulfamide (DMS), a compound of increasing environmental interest.

Introduction to N,N-Dimethylsulfamide-d6

N,N-Dimethylsulfamide-d6 (CAS: 1189689-95-9) is a stable isotope-labeled form of N,N-Dimethylsulfamide. Its primary application in research and analytical chemistry is as an internal standard for isotope dilution mass spectrometry (IDMS) techniques, most commonly with liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a deuterated standard is the gold standard for compensating for matrix effects and variations in sample preparation and instrument response, ensuring highly accurate and precise quantification of the target analyte, DMS.

Suppliers and Quality Specifications

A number of reputable suppliers provide **N,N-Dimethylsulfamide-d6** for research and analytical purposes. The quality and purity of the standard are paramount for reliable results. Below is a summary of key suppliers and their typical product specifications.



Supplier	CAS Number	Molecular Formula	Molecular Weight	Product Format
LGC Standards[1][2]	1189689-95-9	C2D6H2N2O2S	130.199	Neat
HPC Standards Inc[3][4]	1189689-95-9	C2H2D6N2O2S	130.20 g/mol	Neat (10mg)
Santa Cruz Biotechnology[5]	1189689-95-9	C2H2D6N2O2S	130.20	-
Pharmaffiliates[6]	1189689-95-9	C2H2D6N2O2S	130.2	-

Note: Researchers should always request a Certificate of Analysis (CoA) from the supplier for detailed purity information and lot-specific data.

Experimental Protocol: Quantification of N,N-Dimethylsulfamide (DMS) in Water Samples by LC-MS/MS using N,N-Dimethylsulfamide-d6 as an Internal Standard

The following protocol is a generalized procedure for the analysis of DMS in aqueous matrices, adapted from established analytical methodologies.[7][8]

Materials and Reagents

- N,N-Dimethylsulfamide (DMS) analytical standard
- N,N-Dimethylsulfamide-d6 (DMS-d6) internal standard
- LC-MS grade methanol, acetonitrile, water, and formic acid
- Solid-Phase Extraction (SPE) cartridges (e.g., Oasis HLB) for samples requiring preconcentration
- Standard laboratory glassware and equipment



Standard Preparation

- Primary Stock Solutions: Prepare individual stock solutions of DMS and DMS-d6 in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Create a series of working standard solutions of DMS by serial dilution of the stock solution in a suitable solvent (e.g., 50:50 water/methanol) to construct a calibration curve.
- Internal Standard Spiking Solution: Prepare a working solution of DMS-d6 at a concentration appropriate for spiking into all samples, standards, and blanks.

Sample Preparation

Two common approaches for sample preparation are direct injection and solid-phase extraction (SPE).

- Protocol 1: Direct Injection (for higher concentration samples)
 - Collect water samples in clean glass bottles.
 - Allow the sample to equilibrate to room temperature.
 - For each 1 mL of water sample, add a predetermined volume of the DMS-d6 internal standard working solution.
 - Vortex to mix.
 - Transfer to an autosampler vial for LC-MS/MS analysis.
- Protocol 2: Solid-Phase Extraction (SPE) (for trace-level detection)
 - To a 500 mL water sample, add the DMS-d6 internal standard.
 - Condition an SPE cartridge according to the manufacturer's instructions.
 - Load the sample onto the SPE cartridge.
 - Wash the cartridge to remove interfering matrix components.



- Elute the DMS and DMS-d6 from the cartridge with an appropriate solvent (e.g., methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

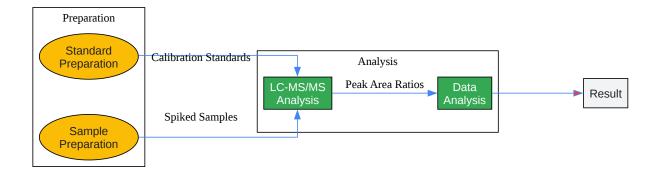
- Liquid Chromatography (LC):
 - Column: A C18 column suitable for polar compounds.
 - Mobile Phase: A gradient of water and methanol or acetonitrile with a small amount of formic acid is typically used.
 - Flow Rate: Dependent on the column dimensions.
 - Injection Volume: Typically 5-20 μL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor and product ions for both DMS and DMS-d6 must be determined by direct infusion of the standards. Two transitions are typically monitored for each analyte for quantification and confirmation.

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of DMS to DMS-d6 against the concentration of the DMS standards.
- Quantify the DMS concentration in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.



Experimental Workflow Diagram



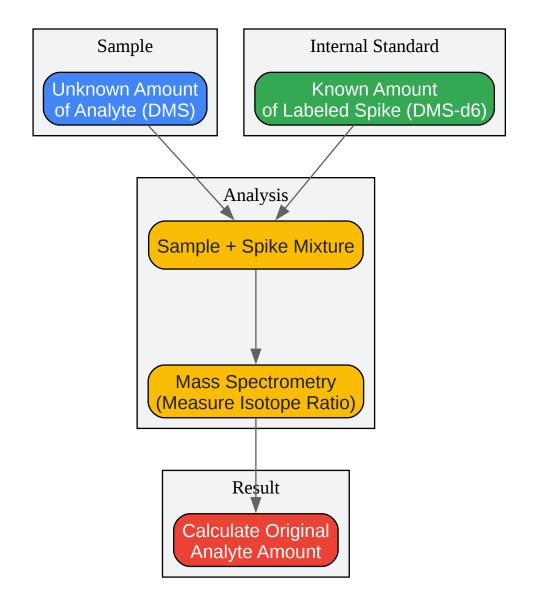
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Caption: Workflow for the quantification of N,N-Dimethylsulfamide (DMS) using an internal standard.

Logical Relationship of Isotope Dilution

The principle of isotope dilution analysis is based on the addition of a known amount of an isotopically enriched standard (the "spike") to a sample containing the analyte of unknown concentration. By measuring the isotope ratio of the mixture, the original concentration of the analyte can be determined with high accuracy.





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Caption: The logical principle of isotope dilution mass spectrometry.

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